

Technical Support Center: Manganese Interference in DPD Chlorine Testing

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Compound of Interest

Compound Name: *N,N-Diethyl-p-phenylenediamine*
oxalate salt

Cat. No.: B141270

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This technical support guide provides troubleshooting advice and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering manganese interference in N,N-diethyl-p-phenylenediamine (DPD) colorimetric chlorine testing.

Frequently Asked Questions (FAQs)

Q1: Why is my DPD test for chlorine showing a positive result when I know there is no chlorine in my sample?

A positive result in a DPD test in the absence of chlorine can be caused by other oxidizing agents present in the sample. The most common interferent is oxidized manganese (manganese in the +4 or +7 oxidation state).^{[1][2][3]} Other substances that can cause a false positive include bromine, iodine, ozone, and chlorine dioxide.^{[2][3]}

Q2: How does manganese interfere with the DPD test?

Oxidized forms of manganese react directly with the DPD indicator reagent, producing the same pink to magenta color that is characteristic of a reaction with chlorine.^[2] This leads to an overestimation of the true chlorine concentration.

Q3: At what concentration does manganese start to interfere with the DPD test?

Manganese can cause detectable interference even at very low concentrations. For instance, with some low-range DPD methods, as little as 0.006 mg/L of manganese can produce a false reading equivalent to 0.02 mg/L of chlorine. With a color-disc test kit, 0.03 mg/L of manganese can result in a reading of 0.1 mg/L of chlorine.

Q4: Are there alternative methods for measuring free chlorine that are not affected by manganese interference?

Yes, the Indophenol method is a reliable alternative for measuring free chlorine that is not subject to interference from manganese.^{[2][4]} This method involves the reaction of free chlorine with an ammonia solution to form monochloramine, which then reacts with a substituted phenol to produce a green-colored indophenol compound. The intensity of the green color is proportional to the free chlorine concentration.

Troubleshooting Guide

This section provides detailed protocols to address manganese interference in your DPD chlorine tests.

Issue: Suspected Manganese Interference Leading to Falsely High Chlorine Readings

There are two primary methods to address this issue:

- **Correction Method:** A procedure to quantify the interference from manganese and subtract it from the initial DPD test result.
- **Alternative Method:** Employing a testing methodology that is not susceptible to manganese interference.

Method 1: Correction for Manganese Interference using Potassium Iodide and Sodium Arsenite

This method involves performing two separate DPD tests on the sample. The first test measures both chlorine and manganese. The second test, with a pretreatment step, measures

only the manganese. The true chlorine concentration is the difference between these two results.^[4]

Experimental Protocol

Part A: Measurement of Total Chlorine and Manganese Interference

- Follow the standard DPD total chlorine test procedure for your spectrophotometer or colorimeter to obtain a reading. This result represents the combined concentration of chlorine and oxidized manganese. Let's call this Reading A.

Part B: Measurement of Manganese Interference

- Take a fresh 10 mL sample of the water to be tested.
- Adjust the sample pH to between 6 and 7 using a suitable acid or base if necessary.
- Add 3 drops of Potassium Iodide solution (30 g/L) to the 10 mL sample.^{[3][5]}
- Mix the sample thoroughly and allow it to react for one minute.^{[3][5]}
- Add 3 drops of Sodium Arsenite solution (5 g/L) and mix.^{[3][5]} This step removes the chlorine from the sample.
- Perform a DPD total chlorine test on this pretreated sample. The resulting reading represents the interference from oxidized manganese (and chromium, if present). Let's call this Reading B.

Calculation of True Chlorine Concentration

True Total Chlorine (mg/L) = Reading A - Reading B

Reagent Preparation

- Potassium Iodide Solution (30 g/L): Dissolve 3.0 g of potassium iodide in 100 mL of deionized water.

- Sodium Arsenite Solution (5 g/L): Dissolve 0.5 g of sodium arsenite in 100 mL of deionized water. Caution: Sodium arsenite is toxic; handle with appropriate safety precautions.

Quantitative Data Summary

Parameter	Value	Reference
Potassium Iodide Solution	30 g/L	[3][5]
Sodium Arsenite Solution	5 g/L	[3][5]
Sample Volume	10 mL	[3][5]
Reaction Time with KI	1 minute	[3][5]

Method 2: Alternative Test - The Indophenol Method (Hach Method 10241)

This method is a direct measurement of free chlorine and is not affected by manganese interference.[2][4]

Experimental Protocol

- Sample and Blank Preparation:
 - Fill two clean sample cells with 10 mL of your water sample. One will serve as the blank and the other as the prepared sample.
- Reagent Addition to Prepared Sample:
 - To the "prepared sample" cell, add 5 drops of Freechlor F Reagent.[6][7] Cap and invert to mix.
- Reagent Addition to Both Cells:
 - Add the contents of one Monochlor F Reagent Powder Pillow to both the blank and the prepared sample cells.[6][7]

- Cap both cells and shake for approximately 20 seconds to dissolve the powder. A green color will develop in the prepared sample if free chlorine is present.
- Reaction Time:
 - Allow the samples to react for 5 minutes.[\[6\]](#)
- Measurement:
 - Place the blank cell into the spectrophotometer and zero the instrument.
 - Place the prepared sample cell into the instrument and take a reading. The result is the concentration of free chlorine in mg/L.

Quantitative Data Summary

Parameter	Value	Reference
Sample Volume	10 mL	[6] [7]
Freechlor F Reagent	5 drops	[6] [7]
Monochlor F Reagent	1 powder pillow per cell	[6] [7]
Reaction Time	5 minutes	[6]

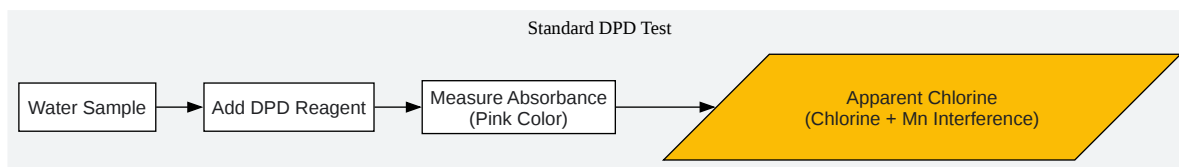
Troubleshooting with Thioacetamide (Steadifac)

For situations where a quick assessment or stabilization of the free chlorine reading is needed in the presence of manganese, a reagent containing thioacetamide can be used.

Experimental Protocol

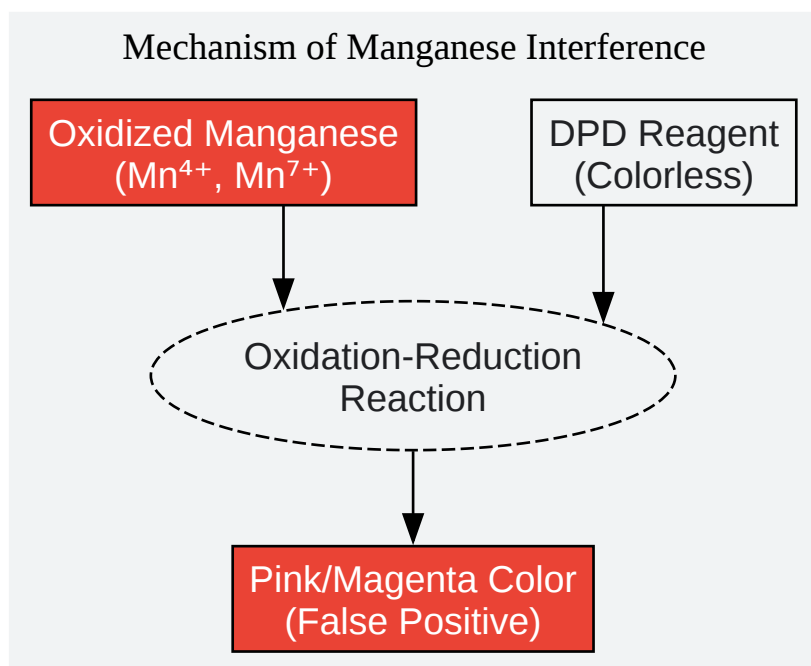
- To a 100 mL water sample, add 0.5 mL of a 0.25% thioacetamide solution.
- Mix the sample.
- Proceed with the DPD free chlorine test. The thioacetamide will inhibit the interference from oxidized manganese.[\[1\]](#)

Visual Workflow and Pathway Diagrams



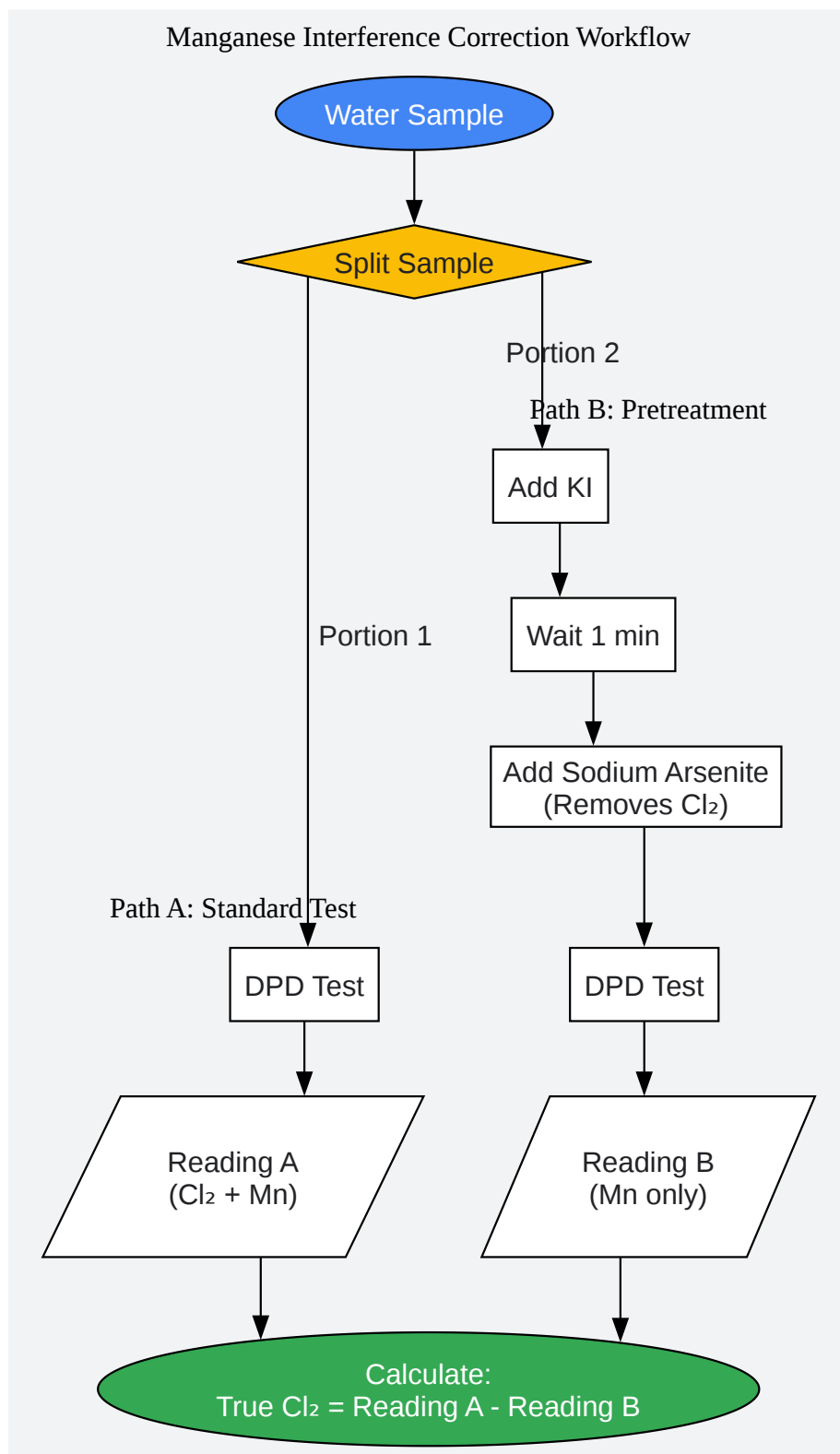
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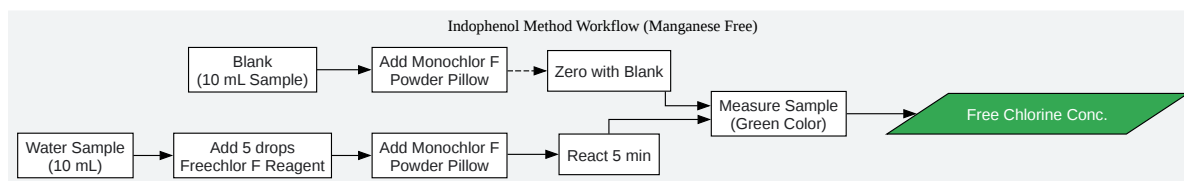
Standard DPD Test Workflow



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Mechanism of Manganese Interference





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